

pyruvonitrile CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyruvonitrile*

Cat. No.: *B1329346*

[Get Quote](#)

An In-depth Technical Guide to Pyruvonitrile

For Researchers, Scientists, and Drug Development Professionals

Abstract

Pyruvonitrile (2-oxopropanenitrile), also known as acetyl cyanide, is a highly reactive and versatile organic compound. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, and reactivity. While **pyruvonitrile** serves as a valuable electrophile in various organic reactions, information regarding its specific roles in biological signaling pathways is not extensively documented in current scientific literature. This document consolidates available data on its chemical characteristics and safe handling practices, offering a foundational resource for professionals in research and development.

Chemical and Physical Properties

Pyruvonitrile is a colorless to brown liquid with a distinct odor.^{[1][2]} It is soluble in organic solvents such as ether and acetonitrile but decomposes in water or alcohol.^{[1][3]} Its key identifiers and physicochemical properties are summarized in the tables below.

Table 1: Compound Identification

Identifier	Value
CAS Number	631-57-2[3][4][5][6]
Molecular Formula	C ₃ H ₃ NO[1][3][7][5][6]
Synonyms	2-Oxopropionitrile, Acetyl cyanide[7][6][8]
Molecular Weight	69.06 g/mol [7][4][6]
Canonical SMILES	CC(=O)C#N[1]
InChI	InChI=1S/C3H3NO/c1-3(5)2-4/h1H3[1]
InChIKey	QLDHWVVRQCGZLE-UHFFFAOYSA-N[1]

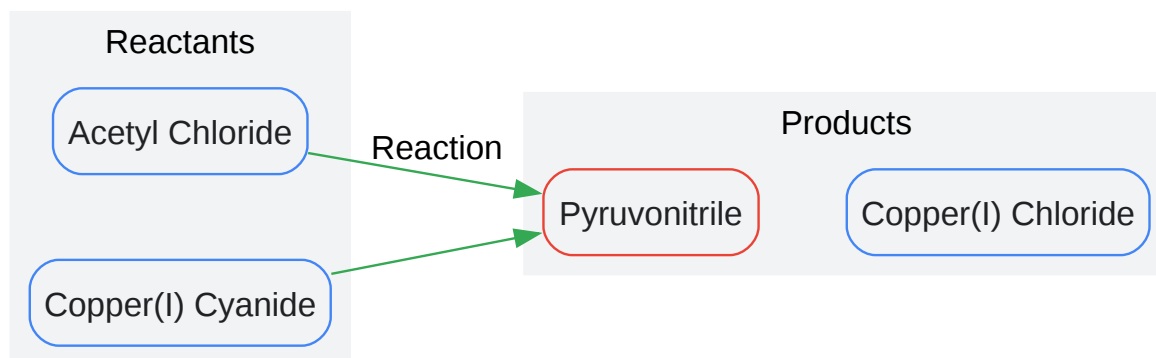
Table 2: Physicochemical Data

Property	Value
Boiling Point	92-93 °C[3][5]
Density	0.974 g/mL at 25 °C[3][5]
Refractive Index	n ₂₀ /D 1.376[3]
Flash Point	14 °C (57.2 °F) - closed cup
Storage Temperature	2-8°C[1]

Synthesis and Reactivity

Synthesis

Pyruvonitrile, as an acyl cyanide, is typically prepared through the reaction of an acyl halide with a cyanide salt. A general and effective method involves the use of copper(I) cyanide with the corresponding acyl chloride.



[Click to download full resolution via product page](#)

Figure 1: General synthesis pathway for **pyruvonitrile**.

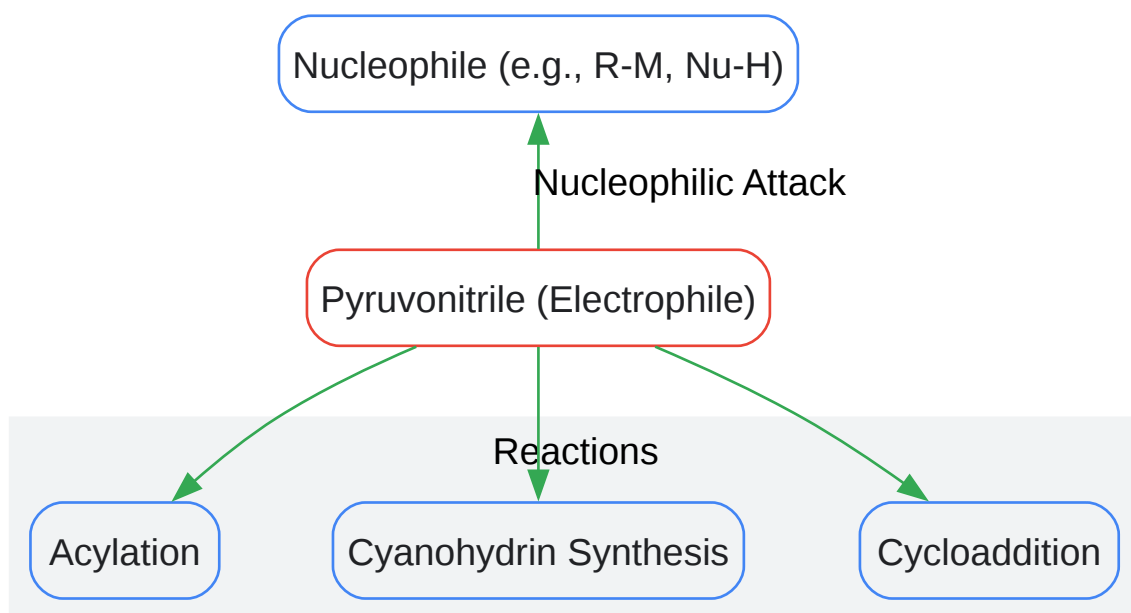
Experimental Protocol: General Synthesis of Acyl Cyanides

This protocol describes a generalized procedure for the synthesis of acyl cyanides, such as **pyruvonitrile**, from acyl halides.

- **Reaction Setup:** A dried, three-necked round-bottom flask is equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet. The system is flushed with dry nitrogen.
- **Reagents:** Anhydrous copper(I) cyanide is added to a suitable anhydrous solvent (e.g., acetonitrile) in the flask.
- **Addition of Acyl Halide:** The corresponding acyl halide (e.g., acetyl chloride for **pyruvonitrile** synthesis) is added dropwise to the stirred suspension at room temperature.
- **Reaction:** The reaction mixture is then heated to reflux and maintained at this temperature for several hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, the mixture is cooled to room temperature. The solid byproducts are removed by filtration.
- **Purification:** The filtrate is then subjected to distillation under reduced pressure to isolate the pure acyl cyanide.

Reactivity

Pyruvonnitrile is a potent electrophile, making it a versatile reagent in organic synthesis. The electron-withdrawing nature of the adjacent carbonyl and nitrile groups activates the carbonyl carbon for nucleophilic attack. It is utilized in selective acylations, cyanohydrin synthesis, and various cycloaddition reactions. A notable application is in the synthesis of cuprate-carbonyl π -complexes through its reaction with organocuprates like lithium dimethylcuprate (Me_2CuLi) in an appropriate solvent such as tetrahydrofuran (THF).^[5]



[Click to download full resolution via product page](#)

Figure 2: Electrophilic reactivity of **pyruvonnitrile**.

Biological Significance and Drug Development

While the nitrile functional group is present in over 30 approved pharmaceutical agents and is a key component in numerous compounds currently in clinical development, specific information on the biological activity or signaling pathway involvement of **pyruvonnitrile** is not readily available in the reviewed literature. The incorporation of a nitrile group can enhance a molecule's binding affinity to its target and improve its pharmacokinetic profile. However, dedicated studies on **pyruvonnitrile**'s biological effects or its potential as a lead compound in drug discovery have not been identified.

Safety and Handling

Pyruvonitrile is a hazardous substance and must be handled with extreme care in a well-ventilated fume hood.^[5] It is classified as a flammable liquid and is toxic if swallowed or inhaled.^[4] It also causes skin irritation and may cause respiratory irritation.^[4]

Table 3: Hazard and Safety Information

Hazard Category	GHS Classification	Precautionary Statements
Flammability	Flammable Liquid, Category 2	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. ^[2]
Acute Toxicity	Acute Toxicity 3 (Oral, Inhalation)	P261: Avoid breathing mist/vapors/spray. P270: Do not eat, drink or smoke when using this product. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.
Skin Corrosion/Irritation	Skin Irritation, Category 2	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Environmental Hazard	Hazardous to the aquatic environment, chronic, Category 3	P273: Avoid release to the environment.

Personal Protective Equipment (PPE): Appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat, must be worn when handling **pyruvonitrile**. A respirator with a suitable filter may be necessary for procedures that could generate vapors.

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat and sources of ignition.^[2] Recommended storage is at 2-8°C.^[1]

Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

Conclusion

Pyruvonitrile is a valuable chemical intermediate with well-defined physical and chemical properties. Its high reactivity as an electrophile makes it a useful tool in organic synthesis. While the broader class of nitrile-containing compounds has significant importance in medicinal chemistry, the specific biological roles of **pyruvonitrile** remain an area for future investigation. The information provided in this guide serves as a foundational resource for its safe handling and application in a research and development setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. spectrabase.com [spectrabase.com]
- 2. Page loading... [wap.guidechem.com]
- 3. chembk.com [chembk.com]
- 4. PYRUVONITRILE(631-57-2) IR Spectrum [chemicalbook.com]
- 5. PYRUVONITRILE | 631-57-2 [chemicalbook.com]
- 6. scbt.com [scbt.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. unigel.com.br [unigel.com.br]
- To cite this document: BenchChem. [pyruvonitrile CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329346#pyruvonitrile-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com